

(S)-(+)-2-Aminobutane molecular weight and formula

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Compound of Interest

Compound Name: (S)-(+)-2-Aminobutane

Cat. No.: B7771327

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Core Chemical Properties of (S)-(+)-2-Aminobutane

(S)-(+)-2-Aminobutane, also known as (S)-(+)-sec-butylamine, is a chiral organic compound. Its fundamental chemical data, including molecular formula and weight, are crucial for researchers in fields such as organic synthesis, pharmacology, and materials science.

Physicochemical Data

The essential quantitative properties of **(S)-(+)-2-aminobutane** are summarized below. This data is foundational for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Molecular Formula	C ₄ H ₁₁ N	[1] [2] [3] [4] [5]
Molecular Weight	73.14 g/mol	[2] [4] [6] [7] [8]
Linear Formula	CH ₃ CH ₂ CH(NH ₂)CH ₃	[6] [9]
CAS Number	513-49-5	[2] [5] [7]

As this article focuses on the fundamental molecular properties of **(S)-(+)-2-aminobutane**, detailed experimental protocols for its synthesis or use are beyond the current scope. Similarly,

signaling pathways are not applicable to the intrinsic chemical characteristics of this small molecule.

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